

molecular structure and properties of C.I. Reactive Brown 23

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Compound of Interest

Compound Name: Reactive Brown 23

Cat. No.: B15138136

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An In-depth Technical Guide to C.I. **Reactive Brown 23**

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Reactive Brown 23** is a synthetic dye belonging to the double azo class.^[1] It is also known by synonyms such as Procion Brown MX-GRN. Its primary industrial application is in the dyeing of cellulosic fibers, such as cotton, to which it forms a covalent bond, providing high wash fastness. While extensively used in the textile industry, its application and properties in the fields of biomedical research and drug development are not well-documented in publicly available literature. This guide provides a summary of the available technical information for C.I. **Reactive Brown 23**.

Molecular Structure and Properties

The molecular structure of C.I. **Reactive Brown 23** is characterized by two azo groups (-N=N-) connecting aromatic moieties, and a reactive dichlorotriazine group that enables its covalent attachment to fibers.

Molecular Structure

IUPAC Name: Sodium 2-((4-((4-((4,6-dichloro-1,3,5-triazin-2-yl)amino)-5-sulfonatophthalen-1-yl)diazenyl)-2,5-dimethylphenyl)diazenyl)benzene-1,4-disulfonate

Molecular Formula: $C_{27}H_{17}Cl_2N_8Na_3O_9S_3$

Physicochemical Properties

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative data for several key physicochemical properties of C.I. **Reactive Brown 23**, such as absorption maxima (λ_{max}), molar absorptivity, and a detailed solubility profile. The available data is summarized in the table below.

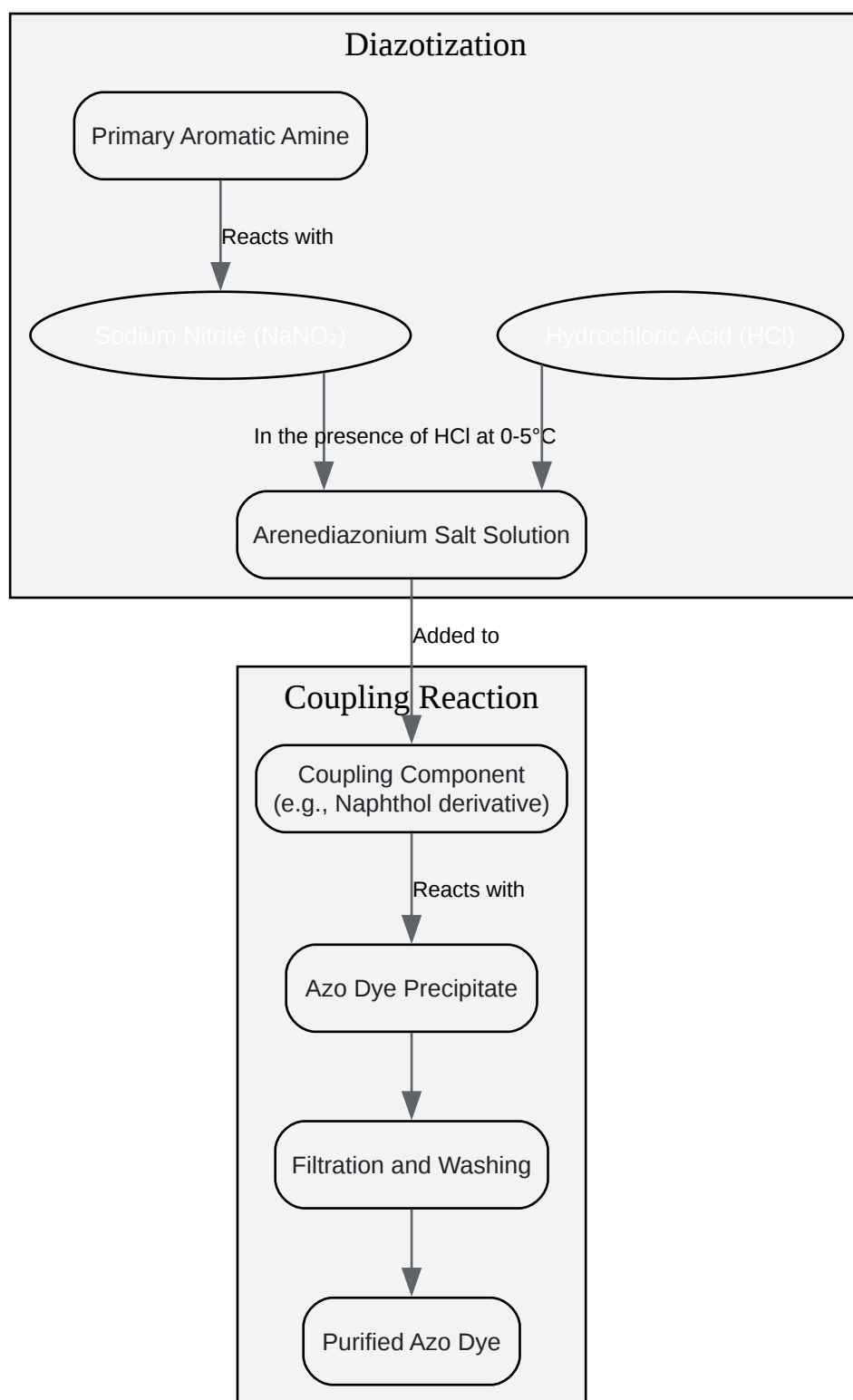
Property	Value	Source
C.I. Name	Reactive Brown 23	[1]
CAS Number	68892-31-9	
Molecular Weight	833.53 g/mol	
Appearance	Yellow light brown powder	[1]

Experimental Information

Detailed experimental protocols for the use of C.I. **Reactive Brown 23** in a research context, particularly within drug development or biological studies, are not available in the reviewed literature. The primary documented application is in textile dyeing. However, a general workflow for the synthesis of azo dyes, which is applicable to C.I. **Reactive Brown 23**, is presented below.

General Synthesis Workflow for Azo Dyes

The synthesis of azo dyes typically involves a two-step process: diazotization of a primary aromatic amine followed by a coupling reaction with a suitable coupling component.



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Caption: General workflow for the synthesis of azo dyes.

Biological Activity and Signaling Pathways

There is no information available in the scientific literature regarding the biological activity of C.I. **Reactive Brown 23** or its interaction with any signaling pathways. Its primary known function is as a colorant for textiles.

Conclusion

C.I. **Reactive Brown 23** is a well-defined chemical entity with a specific application in the textile industry. However, there is a significant lack of data regarding its physicochemical properties beyond its basic identification, and no documented use in biomedical research or drug development. For professionals in these fields, this compound represents an uncharacterized molecule with unknown biological effects. Any potential application in a biological context would require extensive foundational research, including determination of its spectroscopic properties, solubility, stability, and a full toxicological and pharmacological profile.

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References

- 1. Adsorption of Reactive Dyes on Activated Carbon Developed from Enteromorpha prolifera [scirp.org]
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